

Unraveling the Molecular Blueprint: A Technical Guide to the Biosynthesis of Otophyllósíde F

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Compound of Interest

Compound Name: Otophyllósíde F

Cat. No.: B15592616

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Otophyllósíde F, a C21 steroidal glycoside isolated from the medicinal plant *Cynanchum otophyllum*, has garnered significant interest for its potential therapeutic properties. As a member of the pregnane class of steroids, its complex structure, featuring a highly decorated aglycone and a trisaccharide chain of deoxysugars, points to a fascinating and intricate biosynthetic pathway. While the complete, experimentally verified pathway for **Otophyllósíde F** has yet to be fully elucidated, extensive research on the biosynthesis of related C21 steroidal glycosides and deoxysugars allows for the construction of a comprehensive putative pathway. This technical guide provides an in-depth overview of the proposed biosynthetic route to **Otophyllósíde F**, integrating current knowledge of steroid and deoxysugar metabolism in plants. The guide is intended to serve as a valuable resource for researchers in natural product chemistry, metabolic engineering, and drug discovery, offering a foundation for further investigation and potential biotechnological production of this promising bioactive compound.

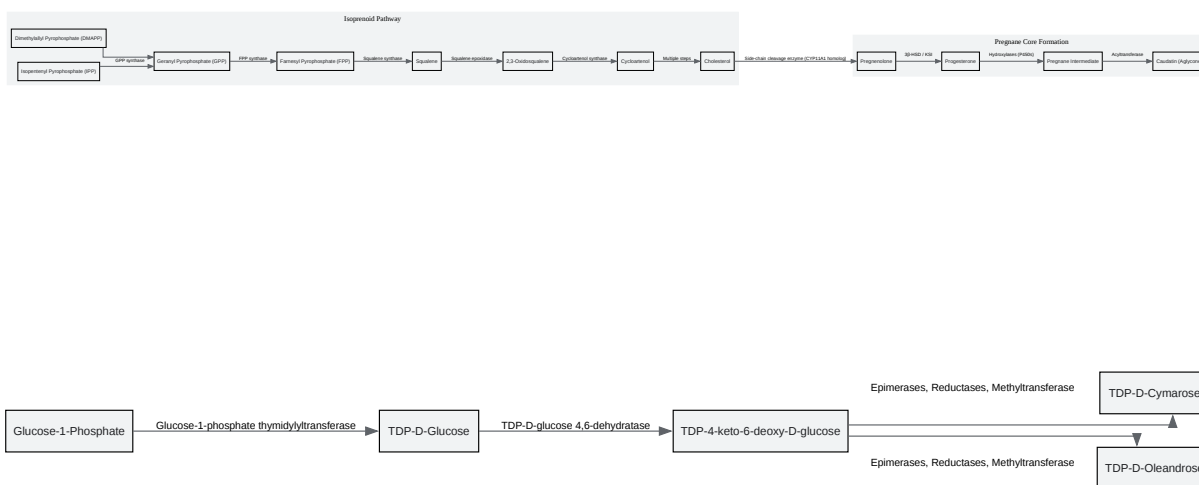
Proposed Biosynthetic Pathway of Otophyllósíde F

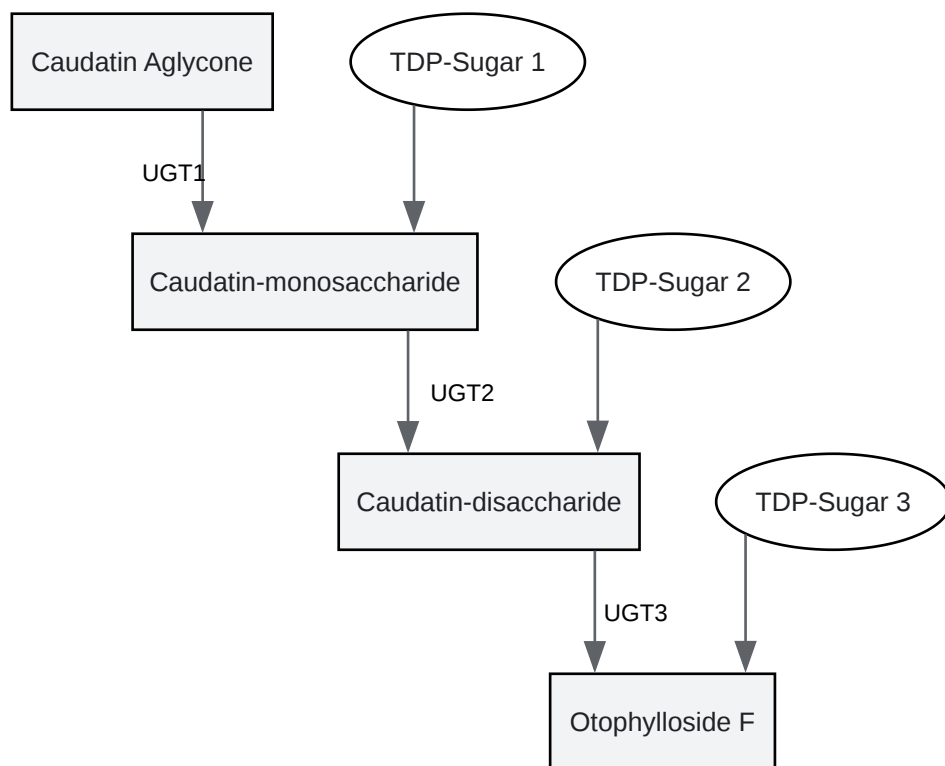
The biosynthesis of **Otophyllósíde F** can be conceptually divided into three major stages:

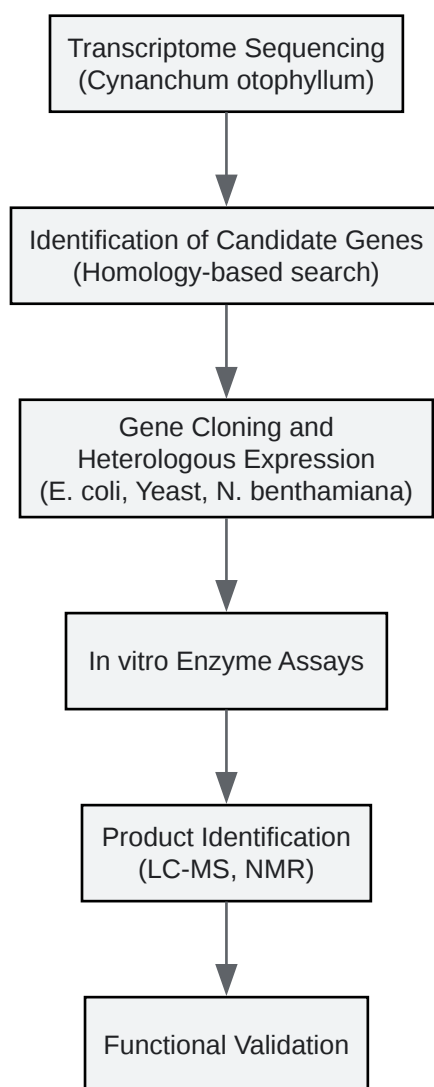
- **Formation of the C21 Pregnane Aglycone Skeleton:** This stage involves the cyclization of squalene and subsequent modifications to form the characteristic C21 pregnane core.

- A detailed, step-by-step putative pathway is presented below.

The biosynthesis of the steroidal core of **Otophyllaside F** is believed to follow the well-established isoprenoid pathway, starting from the basic building blocks of isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP).







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